

Eribulin Mesylate: A Deep Dive into its Modulation of Cellular Pathways in Cancer

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Compound of Interest

Compound Name: Eribulin Mesylate

Cat. No.: B1257559

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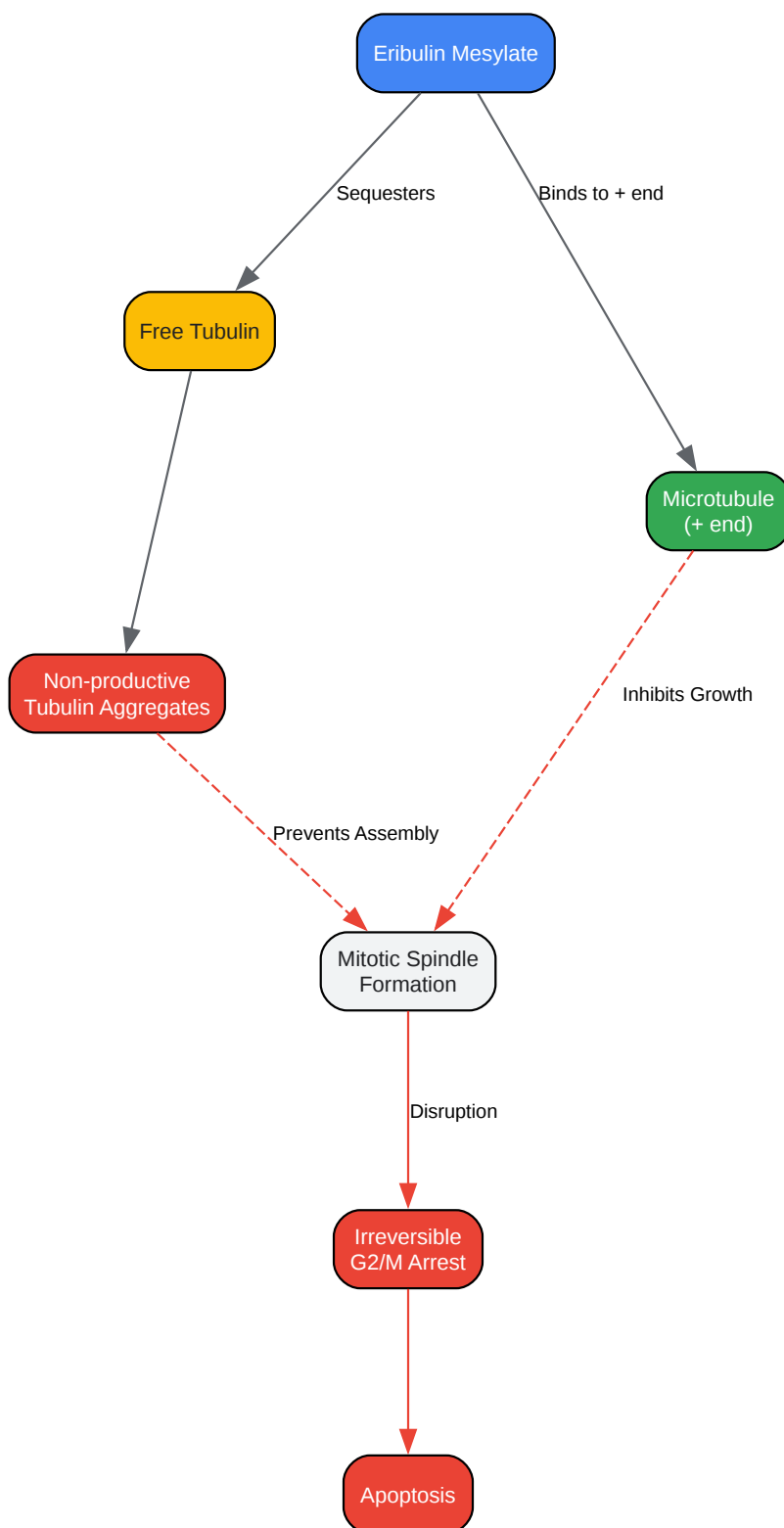
Introduction

Eribulin Mesylate, a synthetic analog of the marine natural product halichondrin B, is a potent anticancer agent with a unique mechanism of action that extends beyond its well-established role as a microtubule dynamics inhibitor.[1] This technical guide provides an in-depth exploration of the cellular pathways modulated by **Eribulin Mesylate** in cancer cells. It is designed to be a comprehensive resource, summarizing key quantitative data, detailing experimental methodologies, and providing visual representations of the complex signaling networks involved.

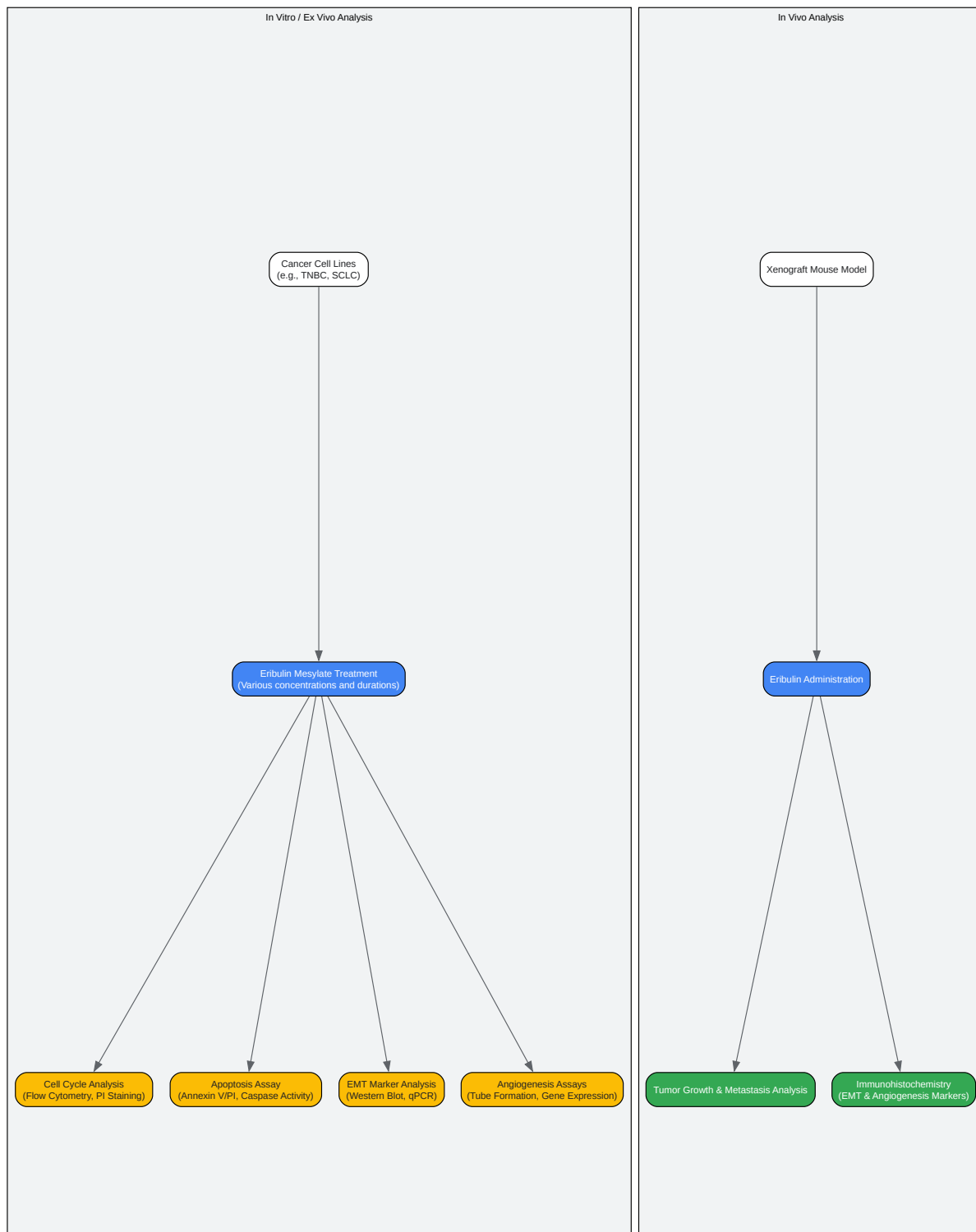
Core Mechanism of Action: Microtubule Dynamics Inhibition

Eribulin exerts its primary cytotoxic effect by inhibiting microtubule growth. Unlike other microtubule-targeting agents such as taxanes and vinca alkaloids, which affect both microtubule growth and shortening, Eribulin specifically binds to the plus ends of microtubules, suppressing polymerization without significantly affecting depolymerization.[2][3] This unique "end-poisoning" mechanism leads to the sequestration of tubulin into non-productive aggregates, preventing the formation of a functional mitotic spindle.[4][5] The disruption of mitotic spindle dynamics results in a prolonged and irreversible mitotic blockade, ultimately triggering apoptotic cell death.[6][7]

Signaling Pathway for Eribulin-Induced Mitotic Arrest and Apoptosis







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References

- 1. researchgate.net [researchgate.net]
- 2. Assaying cell cycle status using flow cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. BestProtocols:用于流式细胞术的膜联蛋白 V (Annexin V) 染色方案 | Thermo Fisher Scientific - CN [thermofisher.cn]
- 4. ERK-driven autophagy enhances synergy of eribulin and cisplatin in triple-negative breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Antitumor effects of eribulin depend on modulation of the tumor microenvironment by vascular remodeling in mouse models - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antitumor effects of eribulin depend on modulation of the tumor microenvironment by vascular remodeling in mouse models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. General Western Blot Protocol Overview: Novus Biologicals [novusbio.com]
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